

Nlrp3-IN-60: A Technical Guide to its Role in Innate Immunity

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Compound of Interest

Compound Name: *Nlrp3-IN-60*

Cat. No.: *B15613047*

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Core Summary

Nlrp3-IN-60, also identified as Compound 39, is a potent and orally bioavailable small molecule inhibitor of the NOD-, LRR- and pyrin domain-containing protein 3 (NLRP3) inflammasome. As a critical component of the innate immune system, the NLRP3 inflammasome's primary function is to detect pathogenic microbes and endogenous danger signals, triggering an inflammatory response. Dysregulation of the NLRP3 inflammasome is implicated in a host of inflammatory and autoimmune disorders. **Nlrp3-IN-60** offers a valuable tool for investigating the therapeutic potential of NLRP3 inhibition. This document provides a comprehensive technical overview of **Nlrp3-IN-60**, including its mechanism of action, quantitative data, and detailed experimental protocols.

Introduction to the NLRP3 Inflammasome

The innate immune system relies on pattern recognition receptors (PRRs) to identify pathogen-associated molecular patterns (PAMPs) and danger-associated molecular patterns (DAMPs). NLRP3 is a cytosolic PRR that, upon activation, assembles a multi-protein complex known as the inflammasome.^[1] This assembly initiates a signaling cascade that results in the maturation

and secretion of pro-inflammatory cytokines, interleukin-1 β (IL-1 β) and interleukin-18 (IL-18), and induces a form of inflammatory cell death called pyroptosis.[1]

The activation of the NLRP3 inflammasome is a two-step process:

- Priming (Signal 1): This initial step is typically triggered by microbial components like lipopolysaccharide (LPS) or endogenous cytokines such as tumor necrosis factor-alpha (TNF- α). This leads to the transcriptional upregulation of NLRP3 and pro-IL-1 β .
- Activation (Signal 2): A diverse range of stimuli, including ATP, pore-forming toxins, and crystalline substances, can provide the second signal. This triggers the oligomerization of NLRP3 and the recruitment of the adaptor protein ASC (apoptosis-associated speck-like protein containing a CARD) and pro-caspase-1. This proximity facilitates the auto-cleavage and activation of caspase-1, which in turn cleaves pro-IL-1 β and pro-IL-18 into their active forms.

Nlrp3-IN-60: Mechanism of Action and Quantitative Data

Nlrp3-IN-60 functions as a direct inhibitor of the NLRP3 inflammasome.[2] It is reported to be a selective inhibitor, developed through the optimization of the sulfonylurea moiety of the well-characterized NLRP3 inhibitor, MCC950.[2] Its mechanism involves blocking the recruitment of the adaptor protein ASC during NLRP3 activation.[2]

Data Presentation

Parameter	Cell Line/System	Activator(s)	Value	Reference
IC50 (Pyroptosis)	THP-1 cells	Not specified	13 nM	[3][4]
IC50 (IL-1 β release)	THP-1 cells	Not specified	6.8 $\pm$ 0.5 nM	[2]
IC50 (IL-1 β release)	Human whole blood	Not specified	225 nM	[3][4]
In Vivo Efficacy	LPS/ATP challenged mice	LPS/ATP	44% reduction in IL-1 β release at 10 mg/kg (oral)	[2]

Experimental Protocols

The following are detailed methodologies for key experiments to characterize the activity of **Nlrp3-IN-60**.

In Vitro NLRP3 Inflammasome Inhibition Assay in THP-1 Cells

This protocol outlines the steps to determine the half-maximal inhibitory concentration (IC50) of **Nlrp3-IN-60** for IL-1 β release in the human monocytic THP-1 cell line.

Materials:

- THP-1 cells
- RPMI-1640 medium
- Fetal Bovine Serum (FBS)
- Phorbol 12-myristate 13-acetate (PMA)
- Lipopolysaccharide (LPS)
- **Nlrp3-IN-60** (Compound 39)

- ATP
- Human IL-1 β ELISA kit
- DMSO (vehicle control)

Procedure:

- Cell Culture and Differentiation:
 - Culture THP-1 cells in RPMI-1640 medium supplemented with 10% FBS.
 - Differentiate the cells into macrophage-like cells by treating with 100 ng/mL PMA for 48 hours.
 - After differentiation, replace the medium with fresh, PMA-free medium and allow the cells to rest for 24 hours.
- Priming (Signal 1):
 - Prime the differentiated THP-1 cells by incubating them with 1 μ g/mL LPS for 4 hours in serum-free medium.
- Inhibitor Treatment:
 - Prepare serial dilutions of **Nlrp3-IN-60** in serum-free medium. A suggested concentration range is 0.1 nM to 1 μ M.
 - Include a vehicle control (DMSO) at a final concentration that does not exceed 0.1%.
 - After the priming step, remove the LPS-containing medium and add the medium containing the different concentrations of **Nlrp3-IN-60** or the vehicle control.
 - Pre-incubate the cells with the inhibitor for 1 hour.
- Activation (Signal 2):
 - Activate the NLRP3 inflammasome by adding ATP to a final concentration of 5 mM.

- Incubate for 1 hour.
- Sample Collection and Analysis:
 - Centrifuge the plate at 300 x g for 5 minutes.
 - Carefully collect the cell culture supernatant.
 - Quantify the concentration of IL-1 β in the supernatant using a human IL-1 β ELISA kit, following the manufacturer's instructions.
- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of **Nlrp3-IN-60** compared to the vehicle control.
 - Plot the percentage of inhibition against the log concentration of the inhibitor and determine the IC50 value using non-linear regression analysis.

In Vivo Assessment of Nlrp3-IN-60 in an LPS/ATP-Induced Murine Model of Peritonitis

This protocol describes a general procedure to evaluate the in vivo efficacy of orally administered **Nlrp3-IN-60** in a mouse model of NLRP3-dependent inflammation.

Materials:

- C57BL/6 mice
- Lipopolysaccharide (LPS)
- ATP
- **Nlrp3-IN-60** (Compound 39)
- Vehicle for oral administration (e.g., 0.5% methylcellulose)
- Phosphate-buffered saline (PBS)

- Mouse IL-1 β ELISA kit

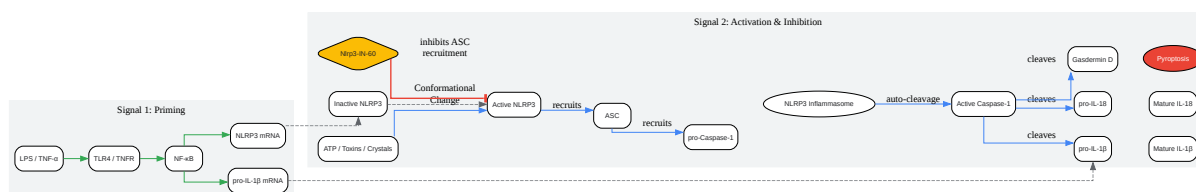
Procedure:

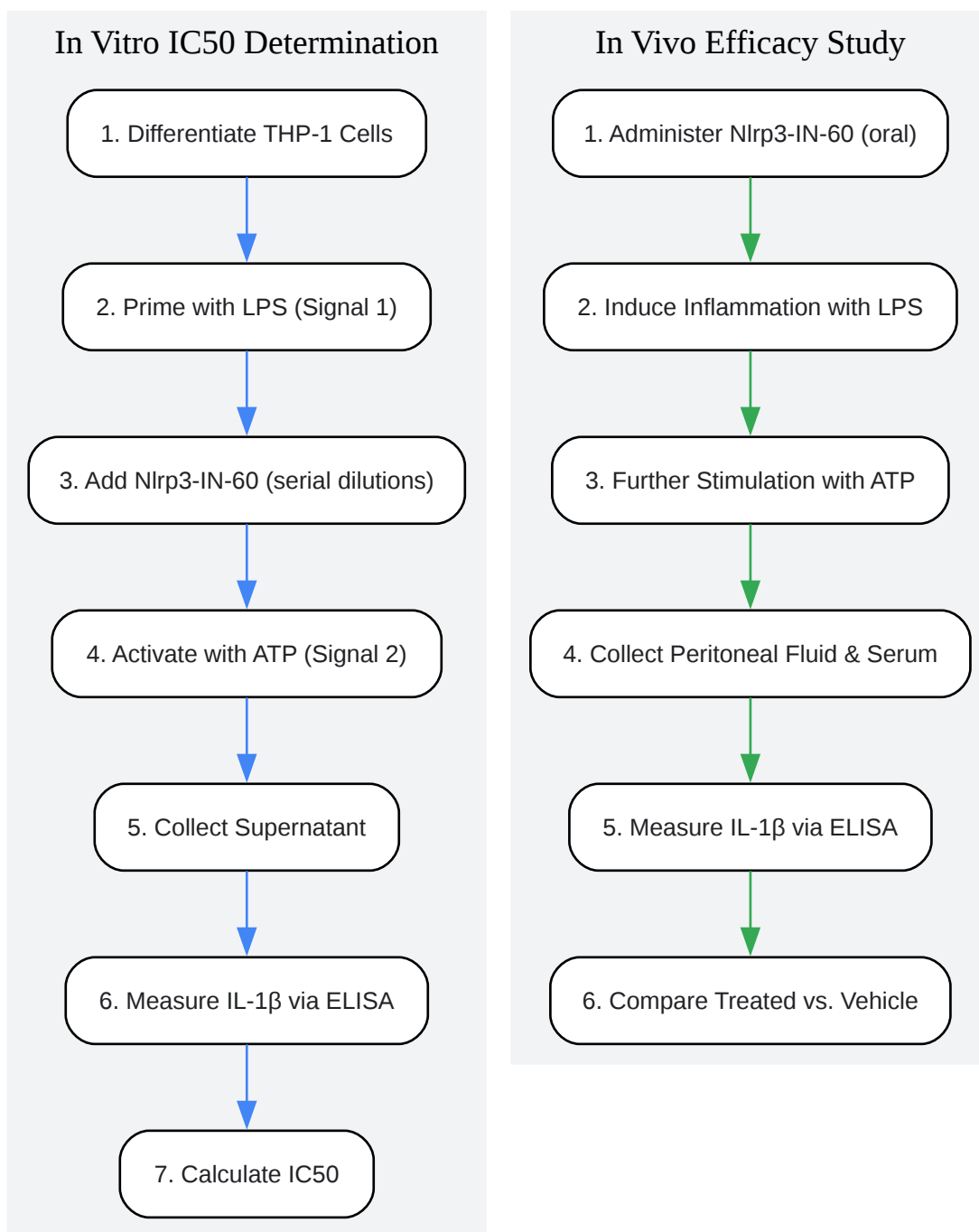
- Animal Acclimatization:
 - Acclimatize C57BL/6 mice for at least one week before the experiment.
- Inhibitor Administration:
 - Administer **Nlrp3-IN-60** orally at a dose of 10 mg/kg.
 - Administer the vehicle to the control group.
- Induction of Peritonitis:
 - One hour after inhibitor administration, inject the mice intraperitoneally with LPS (e.g., 20 mg/kg).
 - Four hours after the LPS injection, inject the mice intraperitoneally with ATP (e.g., 30 mg/kg).
- Sample Collection:
 - One hour after the ATP injection, euthanize the mice.
 - Perform a peritoneal lavage by injecting 5 mL of cold PBS into the peritoneal cavity and then collecting the fluid.
 - Collect blood via cardiac puncture.
- Sample Processing and Analysis:
 - Centrifuge the peritoneal lavage fluid to pellet the cells and collect the supernatant.
 - Allow the blood to clot and then centrifuge to collect the serum.
 - Measure the concentration of IL-1 β in the peritoneal lavage fluid and serum using a mouse IL-1 β ELISA kit, following the manufacturer's instructions.

- Data Analysis:
 - Compare the IL-1 β levels in the **Nlrp3-IN-60**-treated group to the vehicle-treated group.
 - Calculate the percentage of reduction in IL-1 β release.

Visualizations

Signaling Pathway Diagram





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